

Chemical Identification and Properties

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Compound Focus: Hdac1-IN-4

Cat. No.: S12900412

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The table below summarizes the core identification and quantitative physical data for **HDAC1-IN-4** [1].

Property	Specification
CAS Number	2482998-39-8 [1]
Molecular Formula	C ₂₁ H ₂₄ BrClN ₆ O ₂ [1]
Molecular Weight	507.81 g/mol [1]
Appearance	Solid [1]
Recommended Storage (Powder)	-20°C [1]
Recommended Storage (in solvent)	-80°C [1]

Hazards and Safety Overview

HDAC1-IN-4 is classified with specific hazards that require careful handling [1].

Hazard Classification	Hazard Statement
Acute Toxicity (Oral, Category 4)	H302: Harmful if swallowed [1]

Hazard Classification	Hazard Statement
Acute Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long-lasting effects [1]

Handling, Storage, and Disposal Protocols

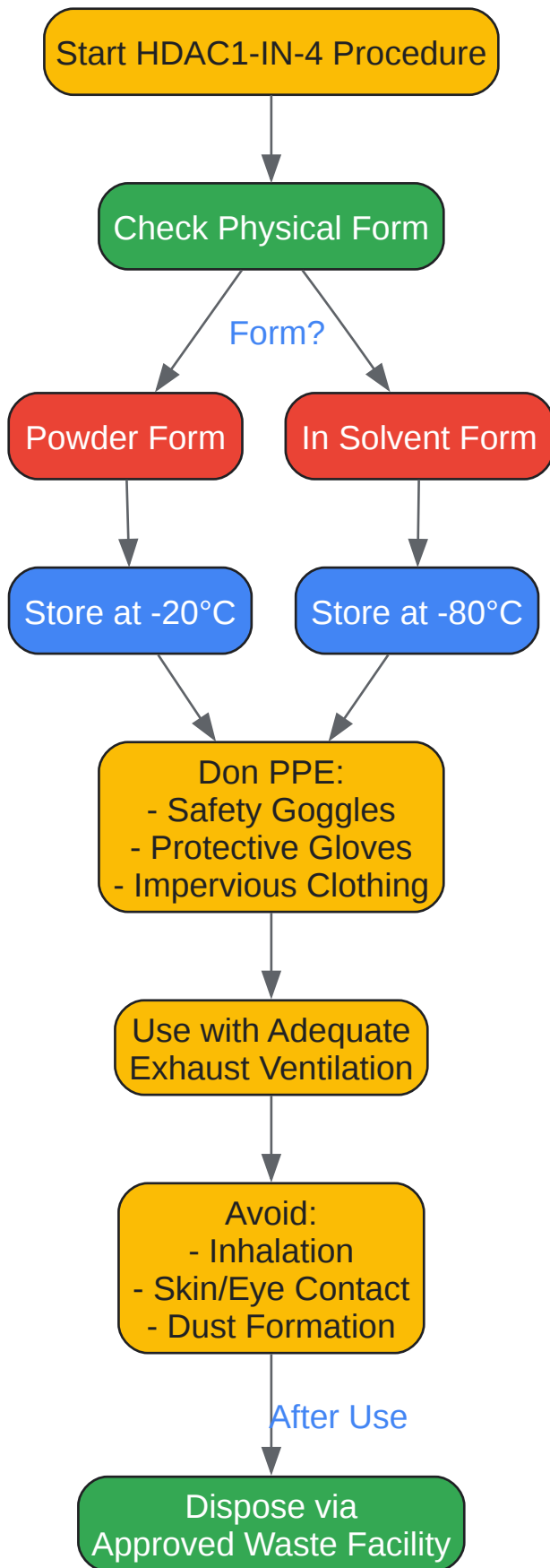
Adhering to the following protocols is essential for safety and compound stability.

Aspect	Protocol / Requirement
General Handling	Avoid inhalation and contact with skin/eyes. Use only in areas with appropriate exhaust ventilation. Avoid dust and aerosol formation [1].
Personal Protective Equipment (PPE)	Safety goggles, protective gloves, impervious clothing, and a suitable respirator [1].
Safe Storage	Keep container tightly sealed in a cool, well-ventilated area. Keep away from direct sunlight and ignition sources [1].
Incompatible Materials	Strong acids/alkalis and strong oxidizing/reducing agents [1].

| **Spill Management** | 1. **Personal Precautions:** Use full personal protective equipment and ensure adequate ventilation. 2. **Containment:** Absorb spills with a liquid-binding material (e.g., diatomite). 3. **Decontamination:** Scrub surfaces and equipment with alcohol. 4. **Disposal:** Dispose of contaminated material according to local, federal, and state regulations [1]. || **Waste Disposal** | Dispose of contents and container at an approved waste disposal plant in accordance with all prevailing regulations [1]. |

Experimental Handling Workflow

The following diagram outlines the key decision points and procedures for handling **HDAC1-IN-4** in a laboratory setting, based on the SDS recommendations.



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Workflow for safe handling and storage of **HDAC1-IN-4**.

Key Takeaways for Researchers

- **Strict Storage is Critical:** The stability of **HDAC1-IN-4** depends heavily on correct storage temperatures: **-20°C for powder** and **-80°C when in solution** [1].
- **Prioritize Personal Safety:** The compound is harmful if swallowed. Always use appropriate PPE and work in a well-ventilated area to minimize exposure risks [1].
- **Prevent Environmental Contamination:** **HDAC1-IN-4** is very toxic to aquatic life. It is crucial to prevent any release into drains or the environment and to collect spillage for proper disposal [1].

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References

1. HDAC1-IN-4|2482998-39-8|MSDS [dcchemicals.com]

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